

# safety and handling of 2-chloro-N-(2-methoxyethyl)acetamide

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## Compound of Interest

Compound Name:	2-chloro-N-(2-methoxyethyl)acetamide
Cat. No.:	B087373

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An In-depth Technical Guide on the Safety and Handling of **2-chloro-N-(2-methoxyethyl)acetamide**

For Researchers, Scientists, and Drug Development Professionals

This document serves as a comprehensive technical guide on the safe handling, storage, and emergency procedures for **2-chloro-N-(2-methoxyethyl)acetamide**. As a Senior Application Scientist, the goal is not merely to list procedures but to instill a deep understanding of the causality behind them, fostering a proactive safety culture rooted in scientific principles. The protocols described herein are designed as self-validating systems to ensure the highest level of safety and experimental integrity.

## Core Compound Profile and Hazard Identification

A foundational understanding of the physicochemical and toxicological properties of **2-chloro-N-(2-methoxyethyl)acetamide** is paramount before any laboratory work commences.

### 1.1. Physicochemical Data

Quantitative data for **2-chloro-N-(2-methoxyethyl)acetamide** is summarized below. These properties influence its behavior in various experimental conditions and inform appropriate handling and storage protocols.

Property	Value
CAS Number	23334-24-9
Molecular Formula	C <sub>5</sub> H <sub>10</sub> ClNO <sub>2</sub>
Molecular Weight	151.59 g/mol
Appearance	Solid (form may vary)
Melting Point	39-41 °C (for the related compound 2-Chloro-N-methoxy-N-methylacetamide)
Flash Point	>104 °C (for related chloroacetamides)[ <a href="#">1</a> ]

## 1.2. Toxicological Profile and Mechanistic Insight

The primary hazard associated with **2-chloro-N-(2-methoxyethyl)acetamide** stems from the reactivity of the  $\alpha$ -chloroacetamide functional group. This group acts as an alkylating agent, capable of reacting with nucleophilic residues in biological macromolecules. This reactivity is the causal factor behind its toxicological profile. The hazards are consistent with other small-molecule chloroacetamides.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

GHS Hazard Classifications (based on related compounds):

- Acute Toxicity, Oral (Category 3/4): Toxic or harmful if swallowed.[\[2\]](#)[\[3\]](#)[\[4\]](#) The median lethal dose (LD<sub>50</sub>) for the parent compound, chloroacetamide, is 138 mg/kg bw in rats, supporting a "Toxic if swallowed" classification.[\[6\]](#)[\[7\]](#)
- Skin Irritation (Category 2): Causes skin irritation.[\[2\]](#)
- Eye Irritation (Category 2): Causes serious eye irritation.[\[2\]](#)
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[\[3\]](#)[\[4\]](#) Repeated or prolonged contact can lead to sensitization.[\[5\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.[\[2\]](#)

# Proactive Risk Mitigation and Safe Handling Protocols

A multi-tiered strategy involving engineering controls, standard operating procedures, and personal protective equipment is essential for mitigating the risks identified above.

## 2.1. Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate the researcher from the chemical hazard.

- Chemical Fume Hood: All manipulations of **2-chloro-N-(2-methoxyethyl)acetamide**, including weighing, transfers, and reaction workups, must be performed inside a certified chemical fume hood. This is non-negotiable to prevent inhalation of airborne particles.[3]
- Ventilation: The laboratory must have adequate general ventilation to ensure any fugitive emissions are diluted and removed.
- Safety Equipment: An operational and accessible safety shower and eyewash station are mandatory in any laboratory where this compound is handled.[4]

## 2.2. Standard Operating Protocol: A Self-Validating Workflow

The following protocol for weighing and dissolving the compound is designed to be a self-validating system, with safety checks built into the workflow.

### Workflow for Weighing and Dissolving Solid **2-chloro-N-(2-methoxyethyl)acetamide**



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Caption: A three-phase workflow for the safe handling of **2-chloro-N-(2-methoxyethyl)acetamide**.

Step-by-Step Methodology:

- Preparation:
  - Confirm the fume hood certification is current.
  - Don all required PPE as specified in the next section.
  - To minimize traffic in and out of the containment area, place all necessary apparatus (balance, glassware, spatula, solvent, waste container) into the fume hood before introducing the chemical.
- Chemical Handling:
  - Use a tared weigh paper or boat on the balance.
  - Dispense the solid compound slowly and carefully to prevent the generation of dust.[\[4\]](#)
  - Transfer the weighed solid into the designated reaction vessel.
  - Add the solvent slowly, allowing it to run down the side of the glassware to prevent splashing. Immediately cap the vessel.
- Decontamination and Disposal:
  - Thoroughly decontaminate all reusable items (e.g., spatula) before removing them from the fume hood.
  - Wipe down the balance and the work surface of the fume hood.
  - All disposable items (gloves, weigh paper, wipes) that have come into contact with the chemical must be placed in a clearly labeled, sealed hazardous waste container.[\[2\]\[8\]](#)
  - Remove PPE in the correct order (gloves first), and thoroughly wash hands with soap and water.[\[3\]](#)

### 2.3. Personal Protective Equipment (PPE)

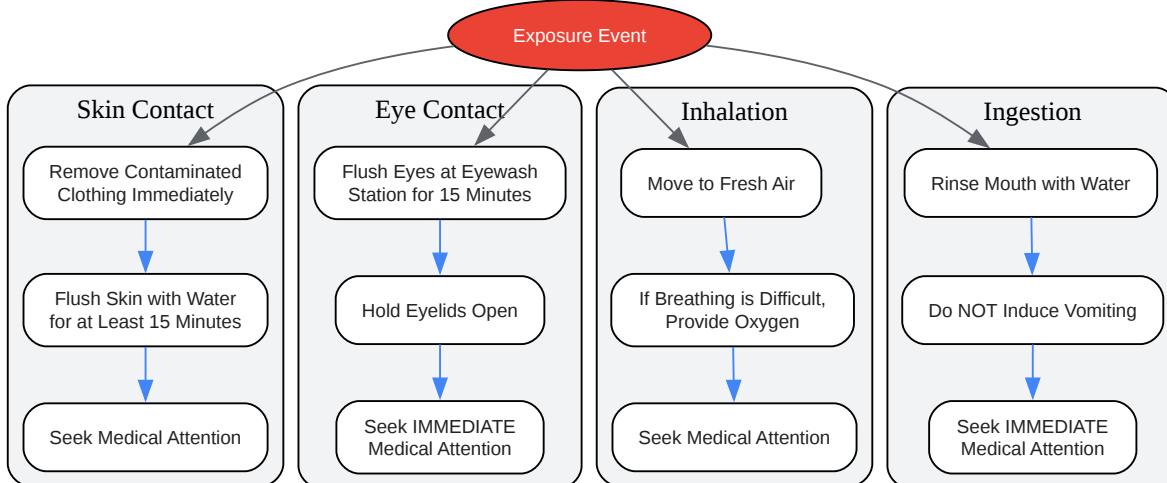
The selection of PPE is directly informed by the compound's hazard profile.

PPE Item	Specification	Rationale and Authoritative Grounding
Eye/Face Protection	Chemical safety goggles	Protects against splashes and airborne particles. Standard safety glasses are insufficient. Must conform to regulations such as OSHA 29 CFR 1910.133 or European Standard EN166. <a href="#">[1]</a>
Hand Protection	Nitrile gloves (double-gloving recommended)	Provides a barrier against skin contact, irritation, and potential sensitization. Gloves must be inspected before use and disposed of properly after handling. <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Body Protection	Lab coat	Protects skin and personal clothing from contamination. Contaminated clothing must be removed immediately. <a href="#">[6]</a> <a href="#">[8]</a>
Respiratory Protection	Not required if handled exclusively within a certified fume hood.	If there is a potential for exposure outside of a fume hood, a NIOSH-approved respirator should be used. <a href="#">[8]</a>

## Emergency Response Protocols

Preparedness is key to mitigating the consequences of an accidental exposure or spill.

Logical Flow for Emergency Response to Exposure



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